

# using 2-(3-Chlorophenoxy)-Propionic Acid as a plant growth regulator

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## Compound of Interest

Compound Name:	2-(3-Chlorophenoxy)- Propionic Acid
CAS No.:	101-10-1
Cat. No.:	B1144235

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Application Note: 2-(3-Chlorophenoxy)-Propionic Acid (3-CPA) as an Agrochemical Modulator of Fruit Development and Abscission

## Executive Summary

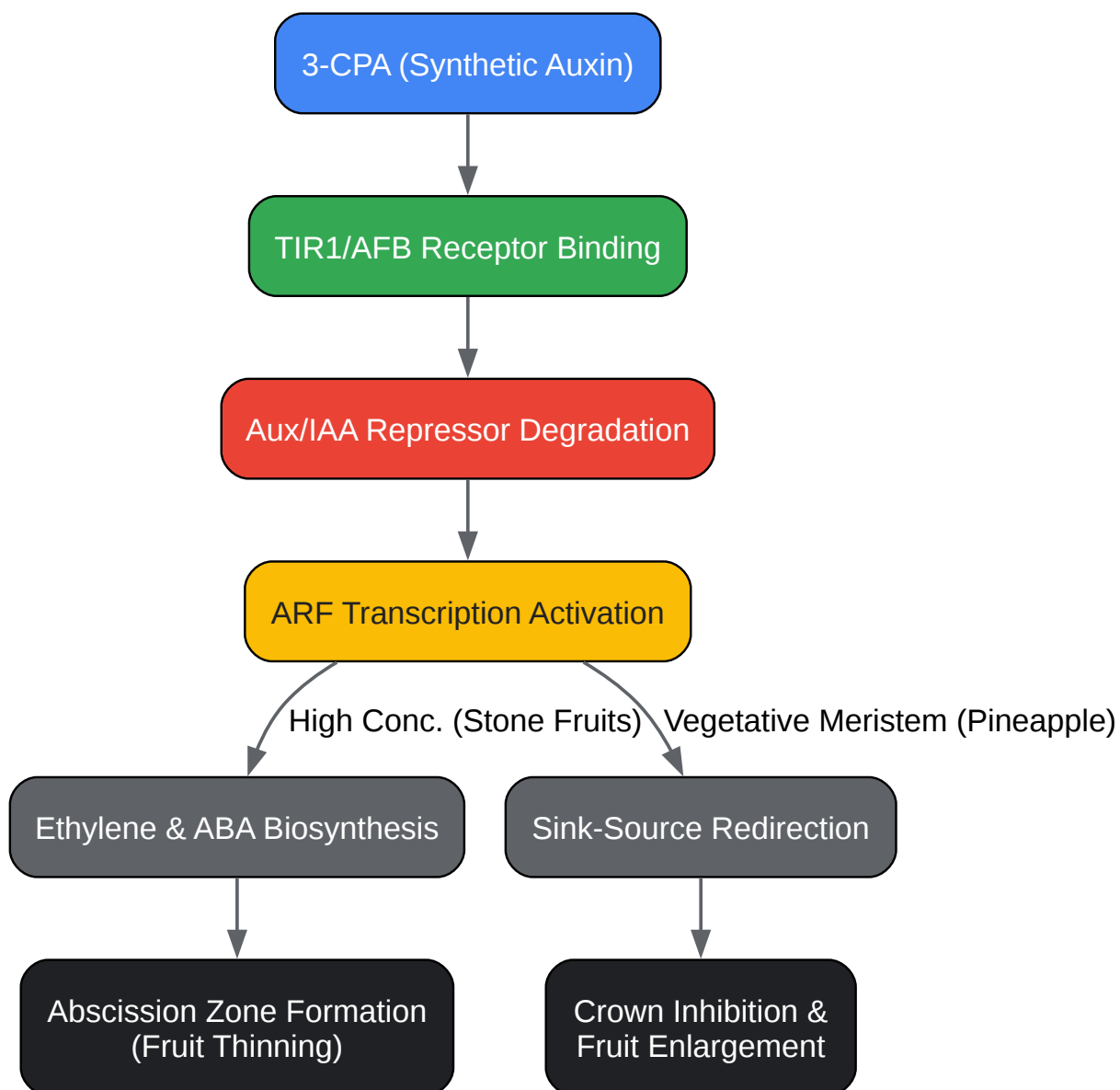
2-(3-Chlorophenoxy)-propionic acid, commonly known as 3-CPA or Cloprop, is a highly specialized synthetic plant growth regulator belonging to the phenoxypropionic acid class<sup>[1]</sup>. Primarily utilized in agricultural drug development and crop management, 3-CPA functions as a potent auxin mimic<sup>[2]</sup>. Unlike broad-spectrum herbicides, 3-CPA is engineered for precision physiological modulation—specifically for the chemical thinning of stone fruits (such as peaches and plums) and the optimization of sink-source dynamics in pineapples to enhance fruit size while inhibiting vegetative crown growth<sup>[3]</sup>.

This application note provides researchers and agrochemical professionals with the mechanistic rationale, formulation guidelines, and self-validating field protocols required to deploy 3-CPA effectively.

## Mechanistic Rationale: Auxin Mimicry and Sink-Source Modulation

To utilize 3-CPA effectively, one must understand the causality behind its physiological effects. As an exogenous auxin analog, 3-CPA bypasses normal plant homeostatic controls.

- Mechanism of Fruit Thinning (Stone Fruits): 3-CPA binds to TIR1/AFB receptors, triggering the degradation of Aux/IAA repressor proteins and activating Auxin Response Factors (ARFs). When applied during a critical phenological window (endosperm cytokinesis), this sudden spike in auxin signaling overstimulates the tissue, inducing the biosynthesis of ethylene and abscisic acid (ABA)[4]. This hormonal shift forces the development of an abscission zone between the fruit and the receptacle, leading to the targeted drop of excess fruit ("June drop")[4].
- Mechanism of Crown Inhibition (Pineapple): In pineapples, the apical crown acts as a strong vegetative sink, competing with the fruit for photosynthates. Foliar application of 3-CPA directly inhibits the apical meristem's cellular elongation[1]. By arresting crown development, 3-CPA alters the plant's sink-source relationship, redirecting carbohydrates and nutrients directly into the fruit pericarp, thereby increasing fruit weight, diameter, and overall shelf life[5].



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Fig 1: 3-CPA signaling pathway demonstrating ARF activation leading to abscission and sink alteration.

## Formulation and Reagent Preparation

3-CPA (CAS: 101-10-0) is a white crystalline powder that is practically insoluble in water but highly soluble in organic solvents such as ethanol, methanol, and dimethyl formamide (DMF)

[3].

Protocol: 10,000 ppm Stock Solution Preparation Causality: Because 3-CPA cannot be dissolved directly in aqueous field tanks, an organic stock must be created to ensure uniform molecular dispersion before aqueous dilution.

- Weighing: Accurately weigh 10.0 g of 98% technical grade 3-CPA powder.
- Solubilization: Dissolve the powder in 500 mL of absolute ethanol or DMF under continuous magnetic stirring until the solution is completely clear.
- Volume Adjustment: Bring the final volume to 1.0 L using the chosen solvent.
- Storage: Store in an amber glass bottle at 4°C. Self-Validation: Inspect for precipitation before each use; if crystals form, gently warm the solution to 25°C until redissolved.

## Experimental Protocols & Workflows

### Protocol A: Crown Inhibition and Yield Optimization in Pineapple

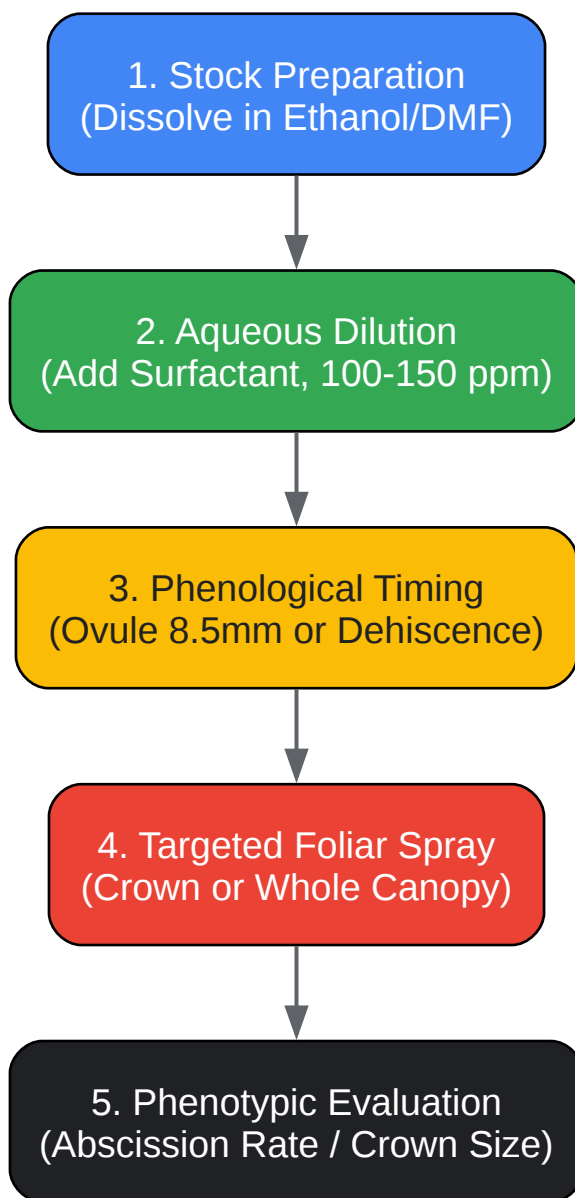
Objective: To restrict crown growth and maximize pulp weight using a 100 ppm application[5].

- Field Dilution: Dilute 10 mL of the 10,000 ppm stock solution into 1 L of distilled water. Add 0.1% (v/v) non-ionic surfactant (e.g., Tween-20) to break the surface tension of the waxy pineapple leaves.
- Timing Assessment (Critical): Inspect the pineapple inflorescence daily. Application must occur only when the apical flowers are in the final stage of dehiscence. Causality: Applying at this exact phenological stage ensures the fruit pericarp is actively expanding while the crown meristem is most susceptible to auxin-induced growth arrest.
- Application: Apply the 100 ppm solution as a targeted foliar spray directly onto the developing crown (approx. 15-20 mL per plant).
- Validation & Phenotypic Analysis: Measure crown length and fruit weight 30 days post-application. A successful application will yield a crown-to-fruit length ratio of approximately 0.83 without causing chemical burns to the lower leaves[5].

## Protocol B: Precision Chemical Thinning in Stone Fruits (Peach)

Objective: To induce controlled fruit abscission, preventing branch breakage and increasing the size of the remaining fruit[6].

- Field Dilution: Dilute 15 mL of the stock solution into 1 L of water (150 ppm final concentration) with a compatible agricultural surfactant.
- Timing Assessment (Critical): Harvest 10 random developing fruits from the orchard. Section them longitudinally and measure the ovule length using digital calipers. Proceed only when the average ovule length reaches exactly 8.5 mm. Causality: At 8.5 mm, endosperm cytokinesis begins, and endogenous auxins peak. Exogenous 3-CPA applied now overloads the auxin signaling pathway, triggering the ethylene biosynthesis required for abscission[6].
- Application: Spray the entire canopy uniformly until runoff.
- Validation: Monitor fruit drop over the next 14-21 days. Calculate the abscission percentage compared to an untreated control branch to confirm optimal thinning.



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Fig 2: Standardized workflow for the preparation and field application of 3-CPA.

## Quantitative Data & Expected Outcomes

Table 1: Effects of 3-CPA Concentration on Pineapple (cv. Giant Kew) Metrics Data demonstrates the dose-dependent causality of 3-CPA on sink-source redirection[5].

Treatment	Crown Length (cm)	Crown:Fruit Ratio	Pulp Weight (g)	Shelf Life (days)	Physiological Observation
Control	27.46	1.80	850	14.00	Normal vegetative growth
50 ppm	20.15	1.25	920	16.50	Moderate crown reduction
100 ppm	14.28	0.83	1080	19.33	Optimal fruit size & quality
150 ppm	13.10	0.75	1010	17.00	Incidence of leaf burn
200 ppm	11.50	0.68	980	15.50	Severe phytotoxicity

Table 2: Phenological Timing vs. Thinning Efficacy in Peaches (cv. Ranger) Data highlights the critical nature of application timing relative to ovule development[6].

Ovule Length	Concentration	Thinning Response	Fruit Size Impact	Mechanistic Rationale
5.0 mm	150 ppm	Inadequate	Minimal	Pre-cytokinesis; tissue has low auxin sensitivity.
8.5 mm	150 ppm	Optimal	Maximum	Peak endogenous auxin; triggers massive ethylene spike.
8.5 mm	300 ppm	Over-thinning	Reduced yield	Excessive abscission zone formation; toxic overload.
10.0 mm	150 ppm	Variable	Moderate	Post-cytokinesis; declining hormonal sensitivity.

## References

- (+-)-2-(3-Chlorophenoxy)
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- A Study on the Effect of Cloprop on Crown Size and Quality of Pineapple cv.
- Source: American Society for Horticultural Science (ASHS)
- JOURNAL OF THE AMERICAN SOCIETY FOR HORTICULTURAL SCIENCE (Basic research on fruit abscission mechanism)
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